

Personal protective equipment for handling 2-Thiophenecarbonyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Thiophenecarbonyl chloride

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Essential Safety and Logistics for 2-Thiophenecarbonyl Chloride

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This document provides critical safety protocols and logistical procedures for handling **2-Thiophenecarbonyl chloride** (CAS No. 5271-67-0). Adherence to these guidelines is essential to ensure personal safety and proper management of this chemical in a laboratory setting.

Hazard Identification and Immediate Precautions

2-Thiophenecarbonyl chloride is a combustible liquid that can cause severe skin burns and serious eye damage.^{[1][2][3]} It is crucial to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area, away from heat, sparks, and open flames.^{[1][4]}

Signal Word: Danger^{[1][3]}

Hazard Statements:

- Combustible liquid.^{[1][2][3]}

- Causes severe skin burns and eye damage.[2][3]
- Causes serious eye damage.[2]

Physical and Chemical Properties

A summary of the key quantitative data for **2-Thiophenecarbonyl chloride** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C5H3ClOS	[5]
Molecular Weight	146.59 g/mol	[5]
Appearance	Yellow Liquid	[1]
Odor	Odorless	[1]
Boiling Point	205 - 208 °C (401 - 406.4 °F) @ 760 mmHg	[1][6]
Flash Point	90 °C (194 °F)	[1]
Density	1.371 g/mL at 25 °C	[6]
Storage Temperature	2-8°C (Refrigerated)	[6][7][8]

Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step procedure is mandatory when working with **2-Thiophenecarbonyl chloride**.

Step 1: Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **2-Thiophenecarbonyl chloride** in a properly functioning chemical fume hood.[9] Ensure adequate ventilation to minimize inhalation of vapors.[2][10]
- Eye and Face Protection: Wear tightly fitting chemical safety goggles or a face shield conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European

Standard EN166.[1][2]

- Skin Protection:
 - Gloves: Wear chemical-resistant gloves.[2] Inspect gloves for any signs of degradation or puncture before use.
 - Protective Clothing: Wear a lab coat, and consider fire/flame resistant and impervious clothing to prevent skin contact.[2][9]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1] For anything other than minimal exposure, a full-face supplied-air respirator may be necessary.[9]

Step 2: Chemical Handling

- Grounding: When transferring, ground and bond containers to prevent static sparks, as the material is a combustible liquid.
- Incompatible Materials: Keep away from strong oxidizing agents, strong bases, water, and moisture.[1][4] The substance may decompose upon exposure to moist air or water.[4]
- Heating: Avoid direct heating. Keep away from heat, sparks, and open flames.[1][4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[4][9] It is recommended to store under an inert atmosphere and keep refrigerated.[1] Store locked up.[1][2]

Step 3: Emergency Procedures

In case of exposure or spill, follow these immediate first-aid and cleanup measures.

Exposure Route	First-Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1][3] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1][3]
Skin Contact	Take off immediately all contaminated clothing. [1] Wash off immediately with soap and plenty of water.[1] Seek immediate medical attention.[1]
Inhalation	Remove to fresh air.[1] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1] Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water.[1][9] Call a physician or Poison Control Center immediately.[1][9]

Spill Cleanup:

- Evacuate personnel from the spill area.
- Remove all sources of ignition.[2][4]
- Wear appropriate PPE as described in Step 1.
- Absorb the spill with an inert, non-combustible absorbent material such as sand, silica gel, or vermiculite.[1][4]
- Use spark-proof tools to collect the absorbed material.[2][4]
- Place the waste in a suitable, closed container for disposal.[1][2]

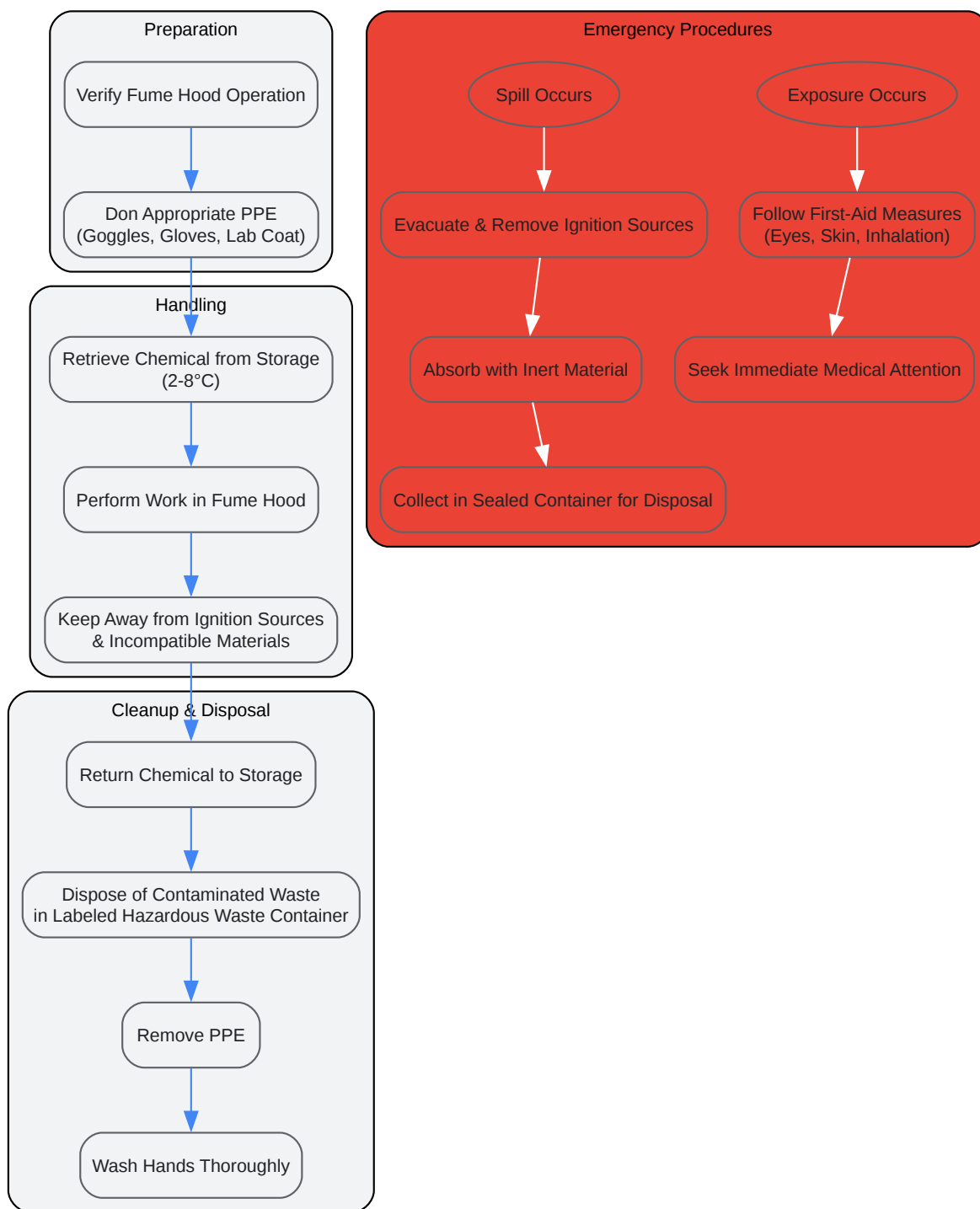
Disposal Plan

All waste containing **2-Thiophenecarbonyl chloride** must be handled as hazardous waste.

- **Waste Collection:** Collect all waste material, including contaminated absorbent material and disposable PPE, in a clearly labeled, sealed container.
- **Disposal:** Dispose of the contents and container at an approved waste disposal plant in accordance with all local, state, and federal regulations.^{[1][2]} Do not mix with other waste streams unless explicitly permitted.^[10]

Workflow for Handling 2-Thiophenecarbonyl Chloride

The following diagram illustrates the standard operating procedure for safely handling **2-Thiophenecarbonyl chloride**.



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Caption: Workflow for Safe Handling of **2-Thiophenecarbonyl Chloride**.

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